

# Application Notes and Protocols for Flufenoxystrobin Analysis in Soil and Water

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## Compound of Interest

Compound Name: Flufenoxystrobin

Cat. No.: B1443345

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These application notes provide detailed methodologies for the sample preparation and analysis of the fungicide **Flufenoxystrobin** in soil and water matrices. The protocols are designed to offer robust and reliable results for environmental monitoring and research purposes.

## Analysis of Flufenoxystrobin in Soil using QuEChERS and LC-MS/MS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique that offers high recovery and efficiency for pesticide analysis in complex matrices like soil.<sup>[1][2]</sup> This protocol outlines a modified QuEChERS procedure coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the determination of **Flufenoxystrobin**.

## Experimental Protocol

### 1. Sample Pre-treatment:

- Air-dry the soil sample at room temperature and sieve it through a 2 mm mesh to remove large debris.

- For dry soil, weigh 10 g of the homogenized sample into a 50 mL centrifuge tube and add 10 mL of deionized water. Vortex for 1 minute and allow it to hydrate for 30 minutes. For moist soil, the hydration step can be omitted.

## 2. Extraction:

- Add 10 mL of acetonitrile to the soil sample in the centrifuge tube.
- Add the appropriate QuEChERS extraction salt packet. A common composition is 4 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and 1 g of sodium chloride ( $\text{NaCl}$ ).
- Immediately cap the tube and shake it vigorously for 1 minute to ensure proper mixing and prevent the agglomeration of salts.[\[1\]](#)
- Centrifuge the tube at  $\geq 4000$  rpm for 5 minutes.[\[3\]](#)

## 3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the upper acetonitrile supernatant into a 2 mL d-SPE cleanup tube.
- The d-SPE tube should contain a mixture of sorbents to remove interfering matrix components. A common composition for soil analysis is 150 mg of anhydrous  $\text{MgSO}_4$ , 50 mg of Primary Secondary Amine (PSA), and 50 mg of C18 sorbent.
- Vortex the d-SPE tube for 1 minute to ensure thorough mixing of the extract with the sorbents.
- Centrifuge at high speed (e.g.,  $\geq 8000$  rpm) for 5 minutes.

## 4. Final Extract Preparation and Analysis:

- Filter the supernatant through a  $0.22\ \mu\text{m}$  syringe filter into an autosampler vial.
- The extract is now ready for analysis by LC-MS/MS.

## Quantitative Data Summary

While specific validation data for **Flufenoxystrobin** is not readily available in the provided search results, the following table presents typical performance data for strobilurin fungicides and other pesticides in soil using the QuEChERS method, which can be used as a guideline for method validation.

Parameter	Typical Value	Reference
Recovery	70-120%	[3]
Relative Standard Deviation (RSD)	≤ 20%	[3]
Limit of Quantification (LOQ)	0.01 - 0.05 mg/kg	
Limit of Detection (LOD)	0.005 - 0.02 mg/kg	

## Analysis of Flufenoxystrobin in Water using Solid-Phase Extraction (SPE) and LC-MS/MS

Solid-Phase Extraction (SPE) is a highly effective technique for the extraction and pre-concentration of pesticides from aqueous samples.[3] This protocol details an SPE method for the analysis of **Flufenoxystrobin** in water, followed by LC-MS/MS detection.

### Experimental Protocol

#### 1. Sample Pre-treatment:

- Collect water samples in clean glass bottles.
- Filter the water sample through a 0.45 µm filter to remove any suspended particulate matter.

#### 2. Solid-Phase Extraction (SPE):

- Cartridge Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge. Do not allow the cartridge to dry out.

- **Sample Loading:** Load 100 mL of the filtered water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Washing:** After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any polar interferences.
- **Drying:** Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for 10-15 minutes to remove residual water.

### 3. Elution:

- Elute the retained **Flufenoxystrobin** from the cartridge with 6 mL of acetonitrile.
- Collect the eluate in a clean collection tube.

### 4. Final Extract Preparation and Analysis:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 1 mL of a suitable solvent mixture (e.g., acetonitrile/water, 50:50, v/v).
- Vortex the reconstituted sample and filter it through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

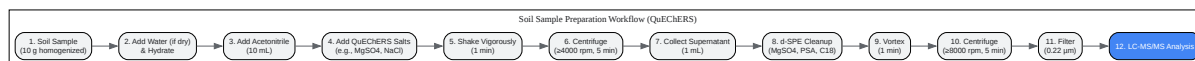
## Quantitative Data Summary

Similar to the soil analysis, specific validation data for **Flufenoxystrobin** in water is limited in the provided search results. The following table provides typical performance data for pesticide analysis in water using SPE, which can serve as a reference for method validation.

Parameter	Typical Value	Reference
Recovery	80-115%	[4]
Relative Standard Deviation (RSD)	≤ 15%	[4]
Limit of Quantification (LOQ)	0.01 - 0.1 µg/L	[5]
Limit of Detection (LOD)	0.005 - 0.05 µg/L	[5]

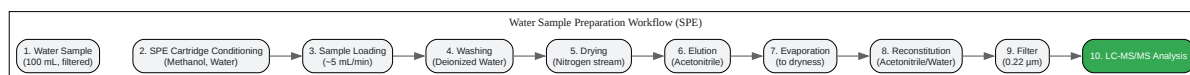
## Visualized Experimental Workflows

To further clarify the sample preparation procedures, the following diagrams illustrate the experimental workflows for both soil and water analysis.



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Caption: Workflow for **Flufenoxystrobin** analysis in soil.



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Caption: Workflow for **Flufenoxystrobin** analysis in water.

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